

# troubleshooting peptide aggregation issues with CATH-2

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## Compound of Interest

Compound Name: Cathelcidin-2 (chicken)

Cat. No.: B15597004

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## CATH-2 Peptide Technical Support Center

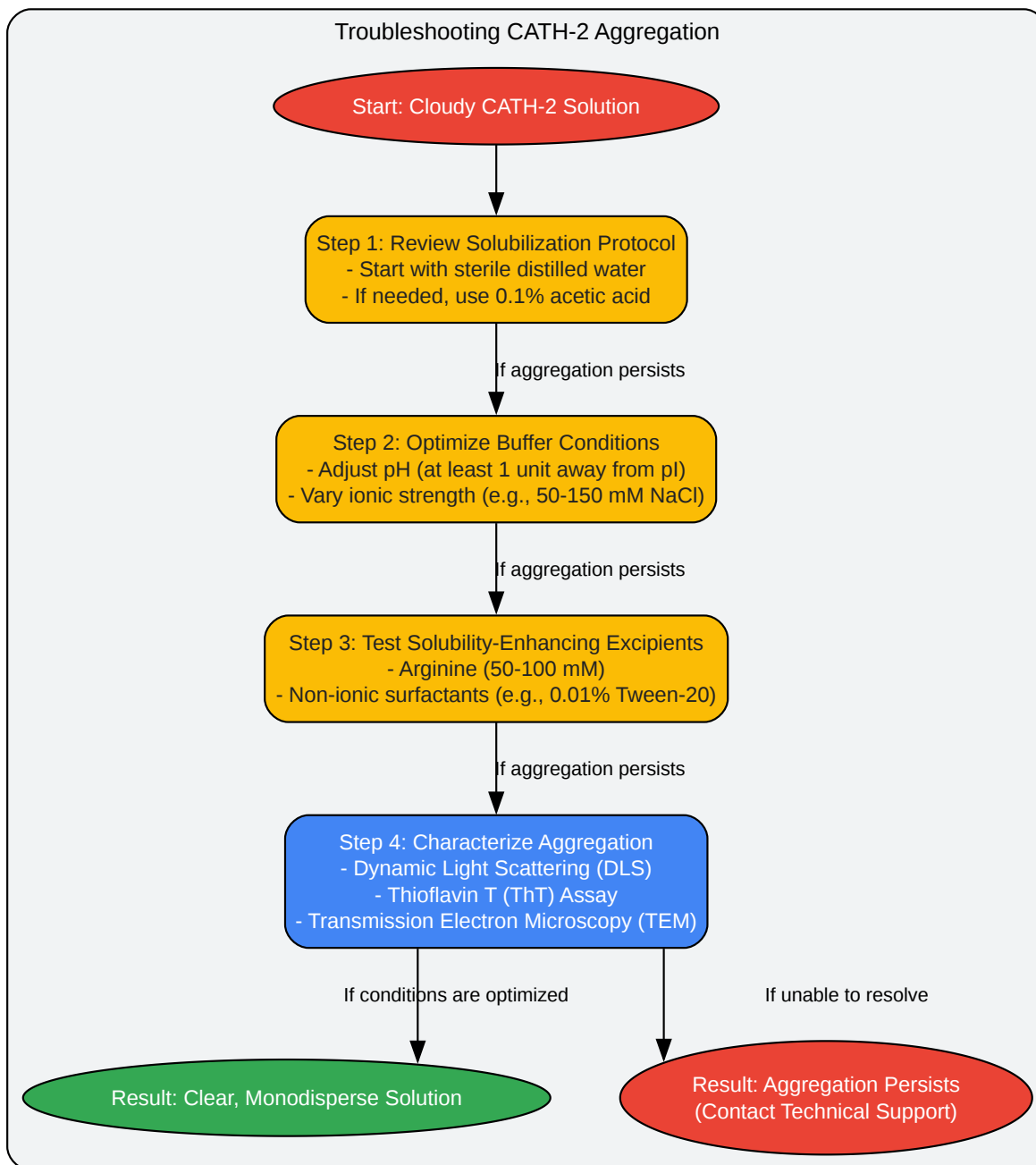
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals experiencing aggregation issues with the CATH-2 peptide.

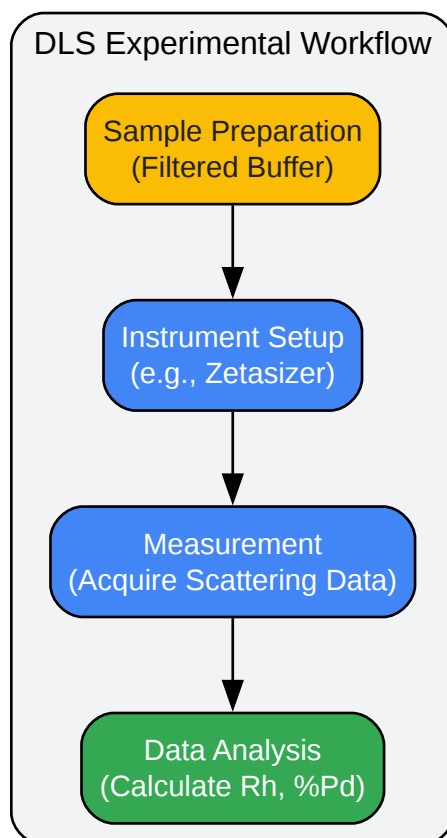
## Troubleshooting Guide: CATH-2 Aggregation

**Question:** My CATH-2 peptide solution appears cloudy or has visible precipitates. What's happening and how can I fix it?

**Answer:** Cloudiness or precipitation is a strong indicator of peptide aggregation. CATH-2, being a highly cationic and amphipathic peptide, can be prone to self-association and aggregation under certain conditions.<sup>[1][2]</sup> This process is influenced by several factors including peptide concentration, pH, ionic strength, and temperature.<sup>[3][4]</sup>

To address this, we recommend a systematic troubleshooting approach. The following workflow can help you identify the optimal conditions for your CATH-2 solution.





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## References

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